

13-Hydroxy-oxacyclohexadecan-2-one material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 13-Hydroxy-oxacyclohexadecan-2-one

Cat. No.: B8797406

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An in-depth technical guide on the material safety of **13-Hydroxy-oxacyclohexadecan-2-one** is challenging to compile as the substance appears to be more commonly known by other names, leading to ambiguity. The most relevant compounds found are Oxacyclohexadecan-2-one (CAS 106-02-5) and 11-Oxahexadecan-16-olide (CAS 3391-83-1). This guide provides a consolidated overview of the safety data for these two related macrocyclic musks, intended for researchers, scientists, and drug development professionals.

Chemical Identification

A clear identification of the chemical substance is the first step in understanding its safety profile. The following table summarizes the key identifiers for the two relevant compounds.

| Identifier | Oxacyclohexadecan-2-one | 11-Oxahexadecan-16-olide |
|-------------------|---|--------------------------------|
| Common Name | Pentadecanolide, Exaltolide | Musk R-1 |
| CAS Number | 106-02-5 | 3391-83-1 |
| Molecular Formula | C15H28O2 | C15H28O3 |
| Molecular Weight | 240.38 g/mol | 256.38 g/mol |
| Synonyms | Cyclopentadecanolide, Thibetolide, Muskalactone | 1,7-dioxacycloheptadecan-8-one |

Physical and Chemical Properties

The physical and chemical properties of a substance are crucial for determining its potential hazards and for developing appropriate handling procedures.

| Property | Oxacyclohexadecan-2-one | 11-Oxahexadecan-16-olide |
|----------------|---|--|
| Appearance | White crystalline solid | Opaque crystalline mass |
| Odor | Musk-like, sweet | Creamy, powdery musk |
| Melting Point | 32 - 38 °C | 35 °C |
| Boiling Point | 137 °C @ 2 mmHg | 339.62 °C (rough estimate) |
| Flash Point | >110 °C; 148 °C | > 100.00 °C |
| Density | 0.918 g/mL at 25 °C | 1.0509 (rough estimate) |
| Solubility | Insoluble in water; Soluble in alcohol and oils | Almost insoluble in water, soluble in alcohol and oils |
| Vapor Pressure | 0.00085 hPa @ 25°C | 5.72E-07mmHg at 25°C |

Toxicological Data

Toxicological data provides information on the potential health effects of a substance.

| Test | Oxacyclohexadecan-2-one | 11-Oxahexadecan-16-olide |
|----------------------------|--------------------------------------|---------------------------------|
| Acute Oral LD50 (Rat) | > 5 g/kg | Low toxicity by ingestion. |
| Acute Dermal LD50 (Rabbit) | > 5 g/kg | Low toxicity by skin contact. |
| Skin Irritation | May cause skin irritation. | A skin irritant. |
| Eye Irritation | May cause eye irritation. | Avoid contact with eyes. |
| Sensitization | May cause an allergic skin reaction. | Not classified as a sensitizer. |

Hazard Identification and Classification

Oxacyclohexadecan-2-one

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Oxacyclohexadecan-2-one is considered hazardous.

- Hazard Statements: May cause an allergic skin reaction. Toxic to aquatic life with long lasting effects.
- Signal Word: Warning
- Precautionary Statements:
 - Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Contaminated work clothing should not be allowed out of the workplace. Wear protective gloves. Avoid release to the environment.
 - Response: IF ON SKIN: Wash with plenty of soap and water. If skin irritation or rash occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse. Collect spillage.
 - Disposal: Dispose of contents/container to an approved waste disposal plant.

11-Oxahehexadecan-16-olide

This substance is not classified as hazardous according to the GHS.

- Hazard Statements: None found.
- Signal Word: No signal word.
- Precautionary Statements:
 - S2: Keep out of the reach of children.
 - S24/25: Avoid contact with skin and eyes.
 - S36: Wear suitable protective clothing.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not readily available in the provided search results. The acute toxicity data for Oxacyclohexadecan-2-one references a 1974 study by Levenstein. For comprehensive methodologies, accessing the original research papers or contacting the chemical suppliers directly is recommended.

Visualizations

Hazard Communication and Management Flowchart

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